

"2-Ethyl-5-nitrobenzoic acid" IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Ethyl-5-nitrobenzoic acid*

Cat. No.: B3300968

[Get Quote](#)

An In-Depth Technical Guide to **2-Ethyl-5-nitrobenzoic Acid**: Synthesis, Properties, and Applications

Introduction

2-Ethyl-5-nitrobenzoic acid is a substituted aromatic carboxylic acid that serves as a crucial building block in modern organic synthesis. Its trifunctional nature, featuring a carboxylic acid group, an ethyl substituent, and a nitro group on a benzene ring, provides a versatile scaffold for the synthesis of complex molecules. This guide offers a comprehensive overview for researchers and drug development professionals, detailing its chemical identity, physicochemical properties, synthesis protocols, key reactions, and applications, with a focus on its role as a synthetic intermediate.

Part 1: Chemical Identity and Properties

IUPAC Name and Synonyms

The formal IUPAC name for this compound is **2-ethyl-5-nitrobenzoic acid**^{[1][2]}. It is also identified by several synonyms and registry numbers, which are crucial for database searches and procurement.

Identifier	Value
IUPAC Name	2-ethyl-5-nitrobenzoic acid[1]
CAS Number	90564-19-5[1][3]
Molecular Formula	C ₉ H ₉ NO ₄ [1][3]
InChI	InChI=1S/C9H9NO4/c1-2-6-3-4-7(10(13)14)5-8(6)9(11)12/h3-5H,2H2,1H3,(H,11,12)[1]
SMILES	CCC1=C(C=C(C=C1)[O-])C(=O)O[1]
Other Synonyms	Benzoic acid, 2-ethyl-5-nitro-

Physicochemical Properties

The physical and chemical characteristics of **2-ethyl-5-nitrobenzoic acid** are summarized below. These properties are essential for designing experimental conditions, including solvent selection and purification methods.

Property	Value	Source
Molecular Weight	195.17 g/mol	[1][3]
Appearance	Powder	[3]
Melting Point	164-165 °C	[3]
Monoisotopic Mass	195.05315777 Da	[1]

Chemical Structure

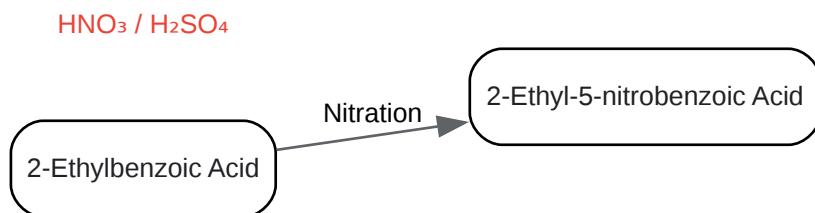
The structure of **2-ethyl-5-nitrobenzoic acid** features a benzene ring substituted at positions 1, 2, and 5. The carboxylic acid group is at position 1, the ethyl group at position 2, and the nitro group at position 5.

Caption: Chemical structure of **2-ethyl-5-nitrobenzoic acid**.

Part 2: Synthesis and Reactivity

Synthesis Protocol: Nitration of 2-Ethylbenzoic Acid

The primary route for synthesizing **2-ethyl-5-nitrobenzoic acid** is the electrophilic nitration of 2-ethylbenzoic acid. This reaction presents a significant regioselectivity challenge. The ethyl group is an activating, *ortho*-, *para*-director, while the carboxylic acid group is a deactivating, *meta*-director[3]. The directing effects of these substituents are in opposition. However, the strongly activating influence of the ethyl group typically dominates, leading to substitution at the positions *ortho* and *para* to it[3]. The desired product is formed by nitration at the *para*-position relative to the ethyl group.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-ethyl-5-nitrobenzoic acid** via nitration.

Experimental Protocol:

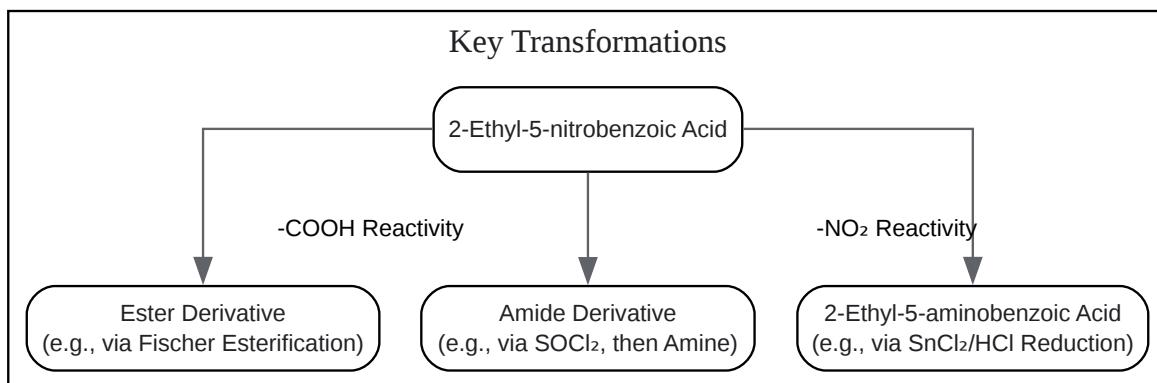
- **Reaction Setup:** In a flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add 2-ethylbenzoic acid to a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid.
- **Temperature Control:** Maintain the reaction temperature below 10 °C throughout the addition to prevent over-nitration and side product formation.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, pour the reaction mixture over crushed ice. The solid product will precipitate out of the solution.
- **Purification:** Collect the precipitate by vacuum filtration, wash thoroughly with cold water to remove residual acid, and recrystallize from a suitable solvent (e.g., ethanol/water) to obtain

the purified **2-ethyl-5-nitrobenzoic acid**.

Chemical Reactivity and Synthetic Utility

2-Ethyl-5-nitrobenzoic acid is a valuable synthetic intermediate due to its three distinct functional groups, which can be selectively transformed.

- Carboxylic Acid Group: This group can undergo standard transformations such as esterification, conversion to acid chlorides, or the formation of amides, providing a handle for coupling with other molecules.
- Nitro Group: The nitro group is particularly useful as it can be readily reduced to an amino group (-NH₂) using various reducing agents (e.g., SnCl₂, H₂/Pd-C). The resulting 2-ethyl-5-aminobenzoic acid is a key intermediate for synthesizing heterocyclic compounds and other complex structures.
- Aromatic Ring: The benzene ring can undergo further electrophilic substitution, although the existing substituents will direct the position of new groups.



[Click to download full resolution via product page](#)

Caption: Key synthetic transformations of the title compound.

Part 3: Applications in Research and Development

The strategic placement of functional groups makes **2-ethyl-5-nitrobenzoic acid** and its derivatives valuable in medicinal chemistry and materials science. While direct applications are often as an intermediate, its structural motifs are found in various bioactive molecules. For instance, other substituted nitrobenzoic acids are crucial intermediates in synthesizing pharmaceuticals, including anti-inflammatory agents, anticancer agents, and antibacterials^{[4][5][6][7]}.

The reduction of the nitro group to an amine is a critical step. The resulting amino-benzoic acid derivative can be used in the synthesis of:

- Heterocyclic compounds: The amino and carboxylic acid groups can be used to construct fused ring systems, which are common scaffolds in many drug molecules.
- Azo dyes: The amino group can be diazotized and coupled to form azo compounds, which have applications as dyes and molecular probes.
- Polymer Science: As a monomer or functionalizing agent for specialty polymers.

Part 4: Safety and Handling

4.1 Hazard Identification

According to the Globally Harmonized System (GHS), **2-ethyl-5-nitrobenzoic acid** is classified with the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

4.2 Recommended Handling Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

2-Ethyl-5-nitrobenzoic acid is a highly versatile and synthetically important molecule. Its value lies in the strategic arrangement of its functional groups, which allows for selective chemical transformations. A thorough understanding of its synthesis, particularly the control of regioselectivity, and its subsequent reactions is essential for leveraging its full potential as a building block in the development of novel pharmaceuticals, agrochemicals, and advanced materials. Adherence to strict safety protocols is mandatory when handling this compound.

References

- PubChem. (n.d.). **2-Ethyl-5-nitrobenzoic acid**. National Center for Biotechnology Information.
- PubChem. (n.d.). 2-Amino-5-ethyl-3-nitrobenzoic acid. National Center for Biotechnology Information.
- Chegg. (2023). What is the IUPAC name for the following compound?.
- PrepChem.com. (n.d.). Synthesis of 2-nitrobenzoic acid.
- PubChemLite. (n.d.). **2-ethyl-5-nitrobenzoic acid** (C9H9NO4).
- PubChem. (n.d.). Ethyl 2-nitrobenzoate. National Center for Biotechnology Information.
- Han, J. C. (1999). Preparation of 2-nitro-5-thiobenzoic acid using immobilized Tris(2-carboxyethyl)phosphine. *Analytical Biochemistry*, 268(2), 404-7.
- Google Patents. (n.d.). EP0394985A1 - Process for preparing nitro benzoic acid alkyl esters.
- NINGBO INNO PHARMCHEM CO.,LTD. (2025). 2-Hydroxy-5-nitrobenzoic Acid: Comprehensive Overview and Applications.
- MDPI. (n.d.). From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials.
- National Institute of Standards and Technology. (n.d.). Ethyl 2-nitrobenzoate. NIST WebBook.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Ethyl-5-nitrobenzoic acid | C9H9NO4 | CID 22745173 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Solved What is the IUPAC name for the following compound? | Chegg.com [chegg.com]
- 3. benchchem.com [benchchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. nbinno.com [nbino.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. ["2-Ethyl-5-nitrobenzoic acid" IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3300968#2-ethyl-5-nitrobenzoic-acid-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com